

A Comprehensive Technical Guide to 3,5-Difluoro-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methoxybenzaldehyde

CAS No.: 654-11-5

Cat. No.: B1316960

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **3,5-Difluoro-4-methoxybenzaldehyde**, a key chemical intermediate in the synthesis of complex organic molecules. Its unique structural features make it a valuable building block in the development of novel pharmaceutical agents and other fine chemicals.

Chemical Identity and Properties

3,5-Difluoro-4-methoxybenzaldehyde is an aromatic aldehyde characterized by a benzene ring substituted with two fluorine atoms at positions 3 and 5, a methoxy group at position 4, and an aldehyde group. Its IUPAC name is **3,5-difluoro-4-methoxybenzaldehyde**.^[1]

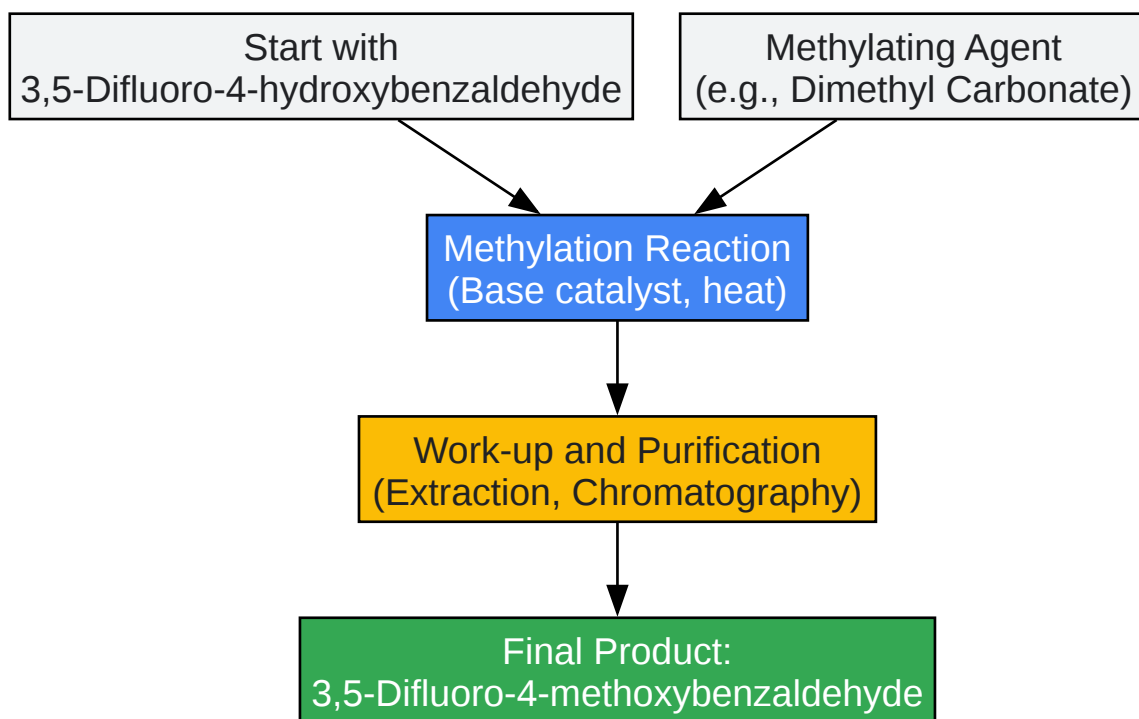
Table 1: Physicochemical Properties

Property	Value	Source
IUPAC Name	3,5-difluoro-4-methoxybenzaldehyde	[1]
CAS Number	654-11-5	[1]
Molecular Formula	C ₈ H ₆ F ₂ O ₂	[2]
Molecular Weight	172.13 g/mol	[1]
Physical Form	Solid	[1]
Purity	98%	[1]
Storage Temperature	2-8°C under an inert atmosphere	[1]

Synthesis and Manufacturing

While specific industrial synthesis routes for **3,5-Difluoro-4-methoxybenzaldehyde** are often proprietary, analogous chemical transformations provide insight into its potential manufacturing pathways. A common method for synthesizing substituted benzaldehydes involves the methylation of a corresponding hydroxybenzaldehyde precursor. For example, p-methoxybenzaldehyde can be synthesized from p-hydroxybenzaldehyde and dimethyl carbonate (DMC) in a liquid-liquid two-phase reaction system using a polar solvent like water and an emulsifier.[3] This general approach, involving methylation of a difluorinated hydroxybenzaldehyde, could be adapted for the synthesis of **3,5-Difluoro-4-methoxybenzaldehyde**.

Workflow for a potential synthesis route:



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A potential synthetic workflow for **3,5-Difluoro-4-methoxybenzaldehyde**.

Applications in Drug Discovery and Fine Chemicals

Fluorinated aromatic compounds like **3,5-Difluoro-4-methoxybenzaldehyde** are of significant interest in drug discovery. The presence of fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of a drug molecule. This compound serves as a versatile precursor for a variety of more complex molecules with potential therapeutic applications.

Substituted benzaldehydes are crucial building blocks for various classes of biologically active compounds, including:

- Stilbene Derivatives: Known for their antioxidant and anti-inflammatory properties.[4]
- Chalcone Derivatives: These compounds form the backbone of flavonoids and exhibit a wide range of bioactivities.[4]
- Schiff Base Derivatives: Investigated for their anticancer and antimicrobial potential.[4]

The unique substitution pattern of **3,5-Difluoro-4-methoxybenzaldehyde** makes it a valuable intermediate for creating novel analogs of these and other important molecular scaffolds.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3,5-Difluoro-4-methoxybenzaldehyde** from a readily available precursor is not publicly available in the search results, a general procedure can be inferred from similar reactions. The following is a generalized protocol for the methylation of a hydroxybenzaldehyde, which could be adapted by a skilled chemist.

General Protocol for O-Methylation of a Hydroxybenzaldehyde:

- **Dissolution:** Dissolve the starting material, 3,5-Difluoro-4-hydroxybenzaldehyde, in a suitable polar aprotic solvent such as N,N-Dimethylformamide (DMF).
- **Addition of Base:** Add a suitable base, such as potassium carbonate (K_2CO_3), to the reaction mixture. The base will deprotonate the hydroxyl group, making it a more reactive nucleophile.
- **Addition of Methylating Agent:** Add a methylating agent, such as dimethyl sulfate or methyl iodide, to the reaction mixture.
- **Reaction:** Heat the reaction mixture with stirring for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and pour it into water. Extract the product with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the pure **3,5-Difluoro-4-methoxybenzaldehyde**.

Safety and Handling

3,5-Difluoro-4-methoxybenzaldehyde is associated with several hazard statements.^[1] It is important to handle this chemical with appropriate safety precautions in a well-ventilated area or fume hood.

Table 2: GHS Hazard Information

Hazard Statement	Description
H315	Causes skin irritation. ^[1]
H319	Causes serious eye irritation. ^[1]
H335	May cause respiratory irritation. ^[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^[1]^[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.^[1]^[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[1]^[5]

Always consult the full Safety Data Sheet (SDS) before handling this compound.

Conclusion

3,5-Difluoro-4-methoxybenzaldehyde is a valuable and versatile chemical intermediate with significant potential in drug discovery and fine chemical synthesis. Its unique fluorine substitution pattern offers opportunities for the development of novel molecules with enhanced biological properties. Proper handling and adherence to safety protocols are essential when working with this compound.

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References

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